

theoretical and computational studies of ethylideneamino benzoate

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Compound of Interest

Compound Name: *Ethylideneamino benzoate*

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Synthesis and Characterization

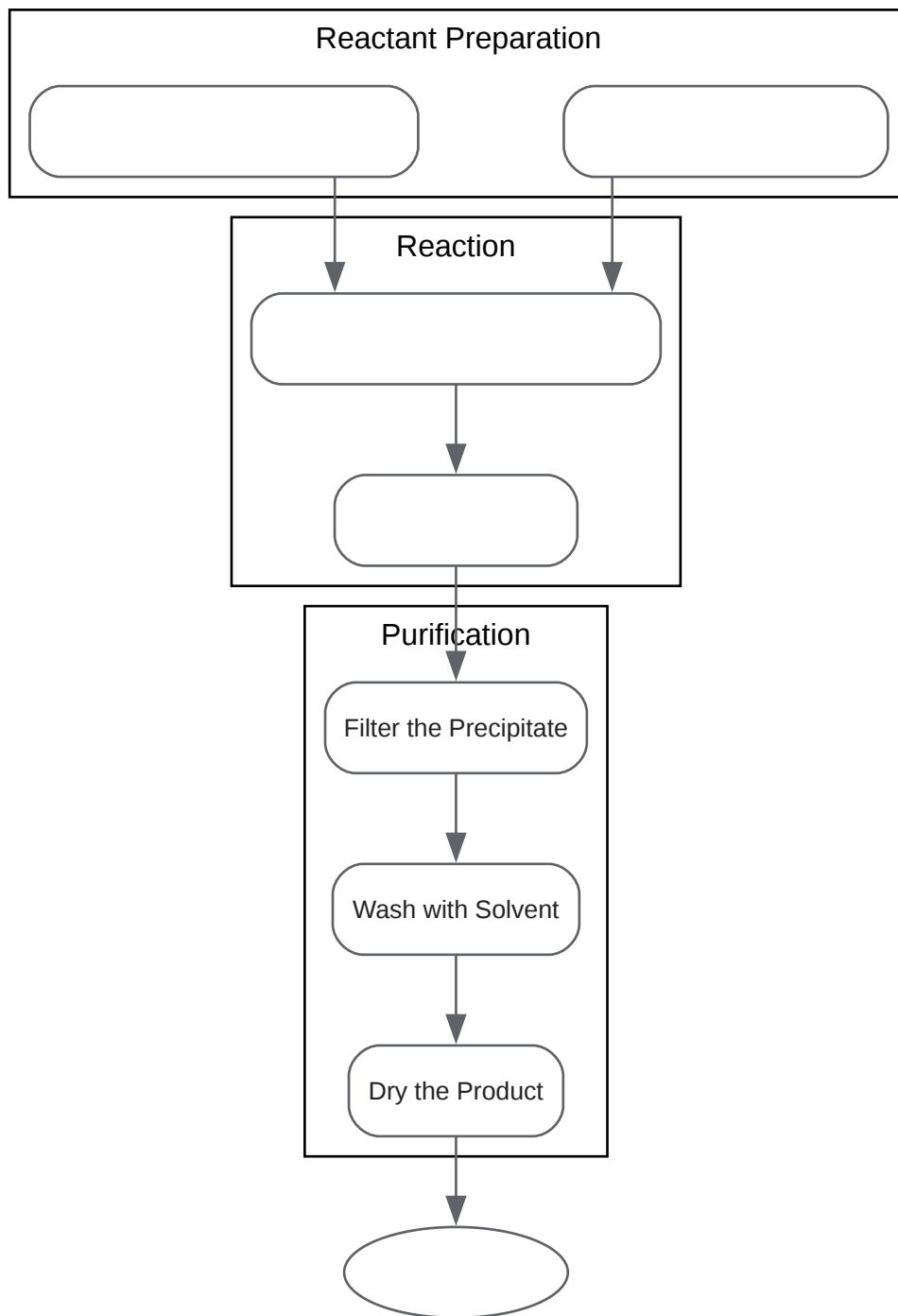
The synthesis of **ethylideneamino benzoate** derivatives, which are a class of Schiff bases, is typically achieved through a condensation reaction. A common method involves the acid-catalyzed reaction of an appropriate aniline, such as ethyl-4-aminobenzoate, with a ketone or aldehyde.^[1]

General Synthesis Protocol

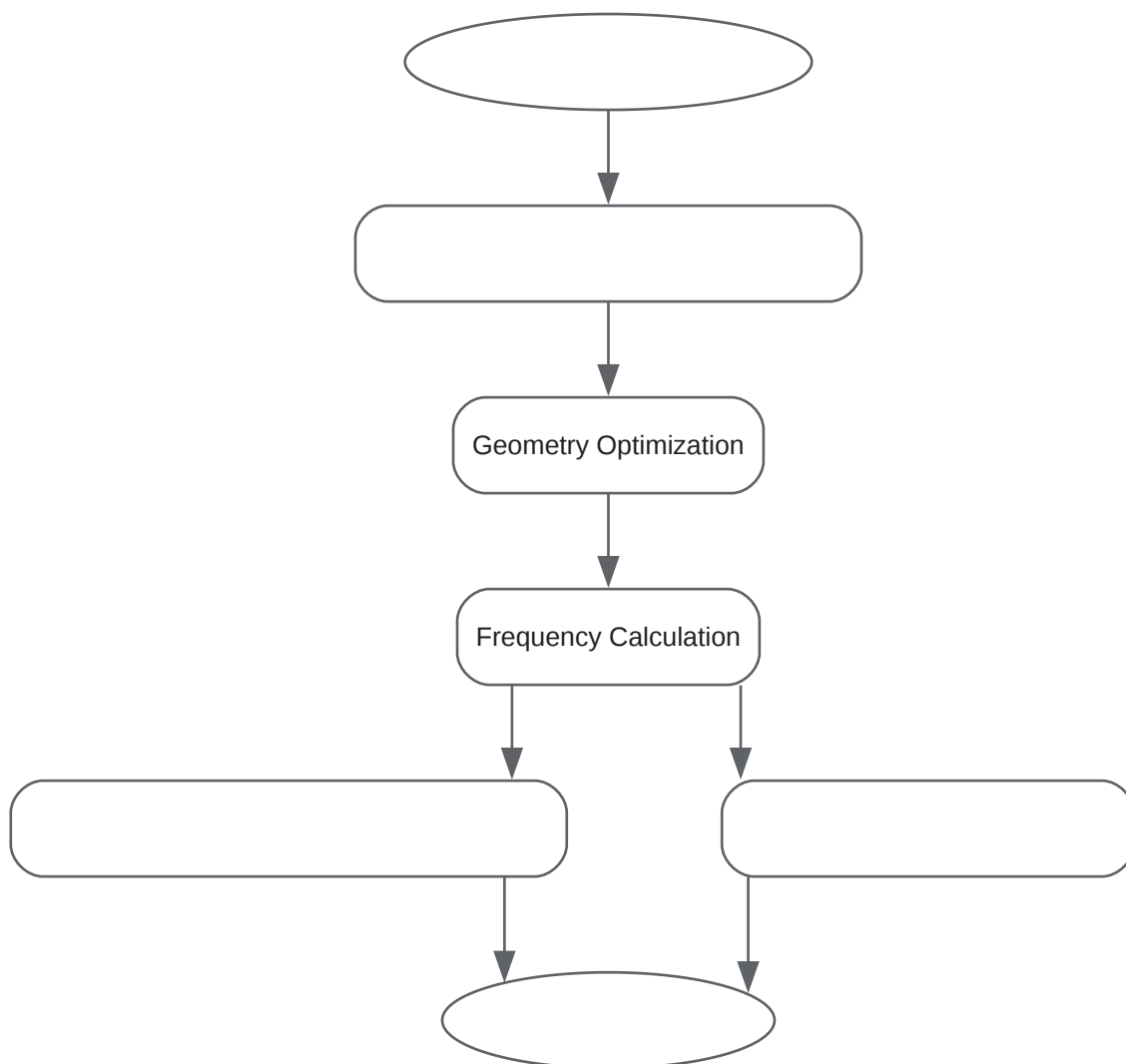
A representative synthesis protocol involves the reaction of acenaphthenequinone and ethyl-4-aminobenzoate in a methanolic solution, catalyzed by an acid.^[1] Similarly, other derivatives can be synthesized by reacting p-dimethylaminobenzaldehyde with p-nitroaniline in an alcoholic solution, followed by refluxing the mixture for a couple of hours.^[2]

Experimental Workflow for Synthesis

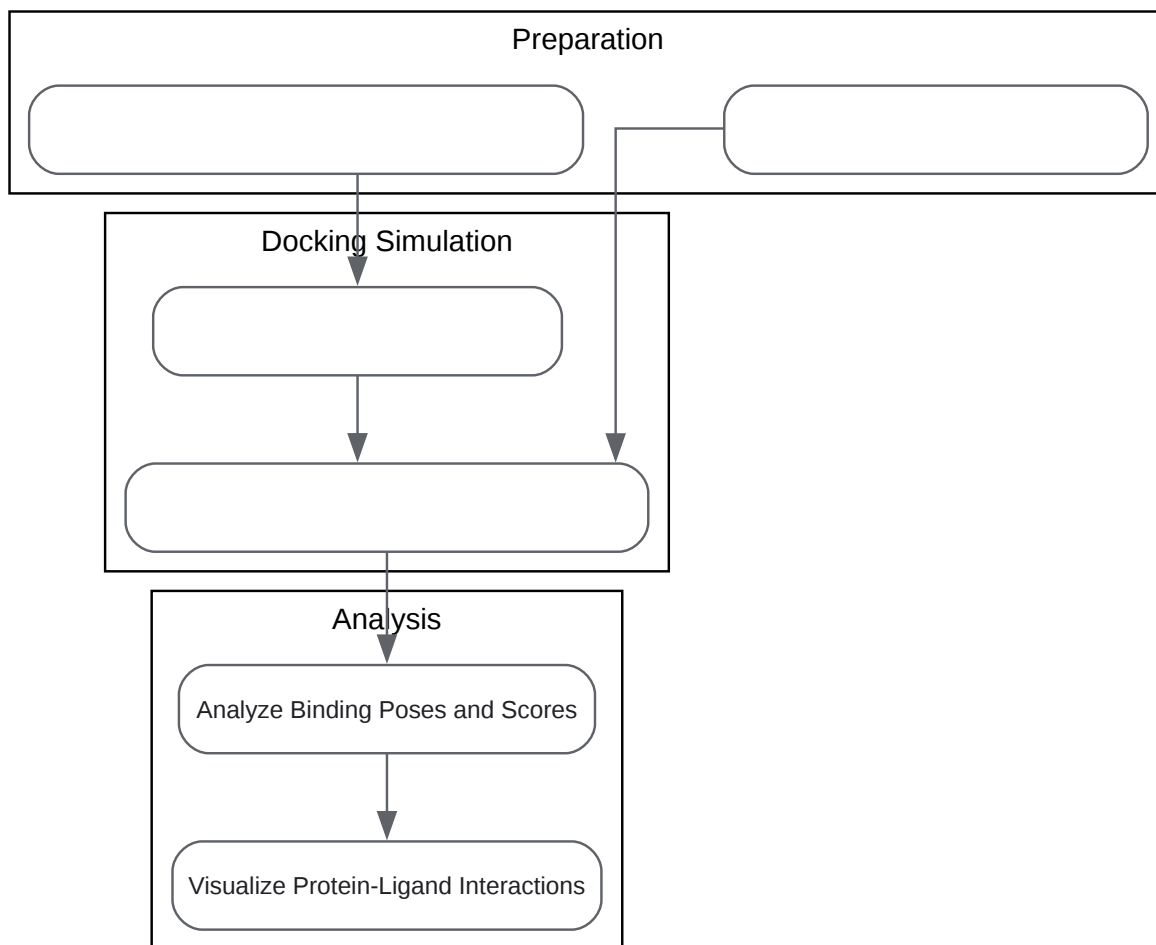
Synthesis Workflow



DFT Calculation Workflow



Molecular Docking Workflow



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References

- 1. researchgate.net [researchgate.net]

- 2. Synthesis, spectroscopic characterization techniques of aromatic iminoaniline derived compound, along with the evaluation of its LNO properties using quantum chemistry - PMC [pmc.ncbi.nlm.nih.gov]
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